

Optimizing Bambermycin concentration for effective growth promotion in broilers

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Compound of Interest

Compound Name: Bambermycin

Cat. No.: B10762621

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Technical Support Center: Optimizing Bambermycin for Broiler Growth Promotion

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Bambermycin** to enhance broiler performance.

Frequently Asked Questions (FAQs)

Q1: What is **Bambermycin** and how does it promote growth in broilers?

Bambermycin, also known as flavophospholipol or moenomycin, is a glycolipid antibiotic produced by *Streptomyces* species.[1][2] It is used as a feed additive to improve the rate of weight gain and feed efficiency in broiler chickens.[3][4] Its primary mechanism of action is the inhibition of bacterial cell wall synthesis, particularly in Gram-positive bacteria.[1][5] This modulation of the gut microbiota is thought to be the key to its growth-promoting effects.[1][6] By altering the composition of the intestinal microflora, **Bambermycin** can lead to improved nutrient absorption and a reduction in subclinical infections.[7][8][9]

Q2: What is the recommended concentration range for **Bambermycin** in broiler feed?

The approved and commonly effective concentration of **Bambermycin** in complete broiler feed is typically between 1 to 2 grams per ton (equivalent to 1.1 to 2.2 ppm or 2 mg/kg).[3][5][10]

Studies have shown positive effects on broiler performance within this range. For example, one long-term study used 1.1 ppm from day 1 to 44 and 2.2 ppm from day 45 to 51.[5] Another study noted efficacy at 2.2 ppm for broilers grown to 49 days of age.[11][12]

Q3: What are the expected performance improvements with **Bambermycin** supplementation?

Consistent supplementation with **Bambermycin** has been shown to significantly increase body weight and improve feed efficiency in broilers compared to control groups.[5] While some studies report significant improvements in feed conversion ratio (FCR), others have found no significant effects on final body weight, feed conversion, or mortality, suggesting that outcomes can vary.[11][12][13][14] In some cases, even in the absence of significant improvements in weight gain or feed utilization, **Bambermycin** has been shown to positively influence dressing percentage and parts yield.[11][12]

Q4: Is there a withdrawal period for **Bambermycin** before processing broilers?

No, **Bambermycin** has a zero-day withdrawal period.[3][4][8] This is because it is poorly absorbed from the gastrointestinal tract, and residues are not expected to be present in the edible tissues of the birds when used according to approved concentrations.[2]

Q5: Can **Bambermycin** be used in combination with other feed additives?

Yes, **Bambermycin** is compatible with several other feed additives, including certain coccidiostats like salinomycin, monensin, and halofuginone hydrobromide.[3] However, it is crucial to consult regulatory guidelines and product labels for approved combinations to avoid any negative interactions.[3] For instance, one study investigated the combined effect of **Bambermycin** and roxarsone, noting that the addition of roxarsone did not always lead to further improvements in body weight or feed efficiency over **Bambermycin** alone.[5]

Troubleshooting Guide

Issue 1: Suboptimal or no improvement in broiler growth performance.

- Possible Cause 1: Incorrect Dosage.
 - Troubleshooting: Verify the concentration of **Bambermycin** in the feed. Ensure that the mixing process is uniform and accurate to achieve the target dosage of 1-2 g/ton .

Inaccurate mixing can lead to underdosing and lack of efficacy.

- Possible Cause 2: Health Status of the Flock.
 - Troubleshooting: The growth-promoting effects of antibiotics are often more pronounced in environments with higher microbial challenges. In exceptionally clean or low-challenge environments, the benefits may be less apparent. Evaluate the overall health and hygiene status of your facility.
- Possible Cause 3: Diet Composition.
 - Troubleshooting: The composition of the basal diet can influence the effectiveness of feed additives. Ensure the diet is well-balanced and meets the nutritional requirements of the broilers. High-quality feed ingredients can support the action of **Bambermycin**.
- Possible Cause 4: Resistance.
 - Troubleshooting: While **Bambermycin** has been shown to decrease the frequency of transferable drug resistance among some bacteria, it's a factor to consider with any long-term antimicrobial use.[8] Rotating growth promoters or using them judiciously can be a long-term strategy to mitigate resistance development.

Issue 2: Inconsistent results across different broiler flocks.

- Possible Cause 1: Variation in Gut Microbiota.
 - Troubleshooting: The initial gut microbiota of chicks can vary significantly between flocks and can be influenced by hatchery conditions and early life environment.[1] This variation can affect the response to **Bambermycin**. Consider using a consistent source of chicks and maintaining stable environmental conditions.
- Possible Cause 2: Environmental Factors.
 - Troubleshooting: Factors such as stocking density, litter quality, temperature, and ventilation can impact broiler performance and the effectiveness of feed additives. Standardize environmental conditions across experiments to minimize variability.
- Possible Cause 3: Interaction with Other Substances.

- Troubleshooting: Ensure that no unapproved or interacting substances are present in the feed or water. Review all feed components and water treatments for potential incompatibilities.

Issue 3: Unexpected changes in gut health or morphology.

- Possible Cause 1: Overdosing.
 - Troubleshooting: While **Bambermycin** has a good safety profile at recommended doses, excessive levels could potentially alter the gut environment in unintended ways. Re-verify the dosage calculations and mixing procedures.
- Possible Cause 2: Alteration of Microbial Balance.
 - Troubleshooting: **Bambermycin** selectively targets certain bacteria. This can lead to shifts in the microbial population.^[6] Monitor the gut health of the birds. In some instances, the use of probiotics or prebiotics might be considered to support a beneficial gut microbiome, although their interaction with **Bambermycin** should be evaluated.

Data on Bambermycin Performance in Broilers

Table 1: Effect of **Bambermycin** on Broiler Performance (Mixed-Sex Broilers)

Bambermycin Concentration	Duration (days)	Body Weight Gain vs. Control	Feed Conversion Ratio (FCR) vs. Control	Reference
1.1 ppm (days 1-44), 2.2 ppm (days 45-51)	51	Significantly higher in all 10 experiments	More efficient in 6 out of 10 experiments	[5]
2.2 ppm	49	No significant effect	No significant effect	[11][12]
2 mg/kg	35	No significant effect	No significant effect	[13][14]
3 g/ton (approx. 3.3 ppm)	63	No effect on body weights	Not specified	[15]

Table 2: Effect of **Bambermycin** on Broiler Carcass Characteristics (49 days)

Treatment	Sex	Dressing Percentage vs. Control	Breast Weight vs. Control	Reference
Bambermycin (2.2 ppm)	Female	Significantly increased	Significantly increased	[11][12]
Bambermycin (2.2 ppm)	Male	No significant effect	No significant effect	[11][12]

Experimental Protocols

Protocol 1: Determining the Optimal Concentration of **Bambermycin** for Growth Promotion

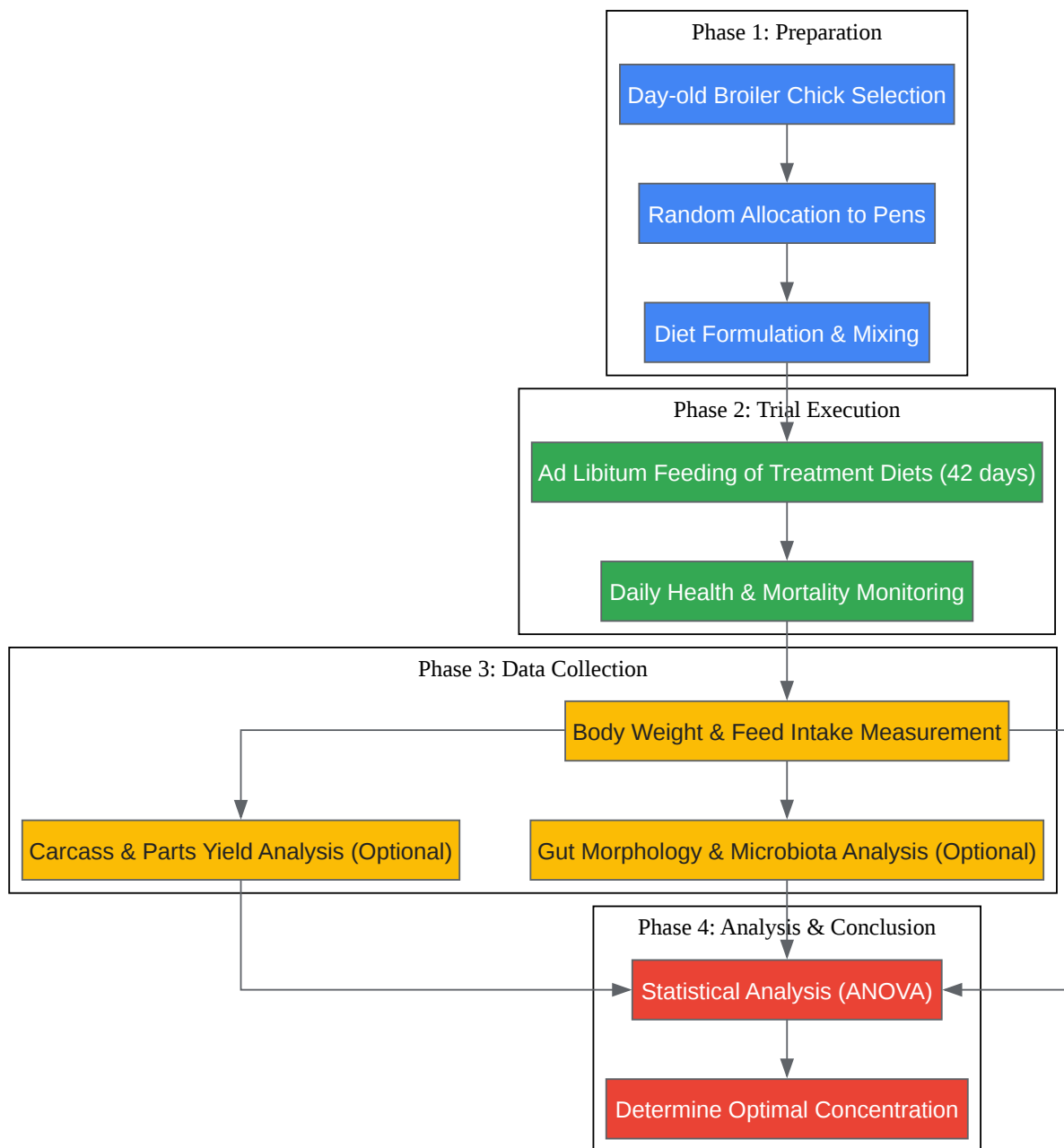
This protocol outlines a typical floor pen trial to evaluate the dose-response effects of **Bambermycin** on broiler performance.

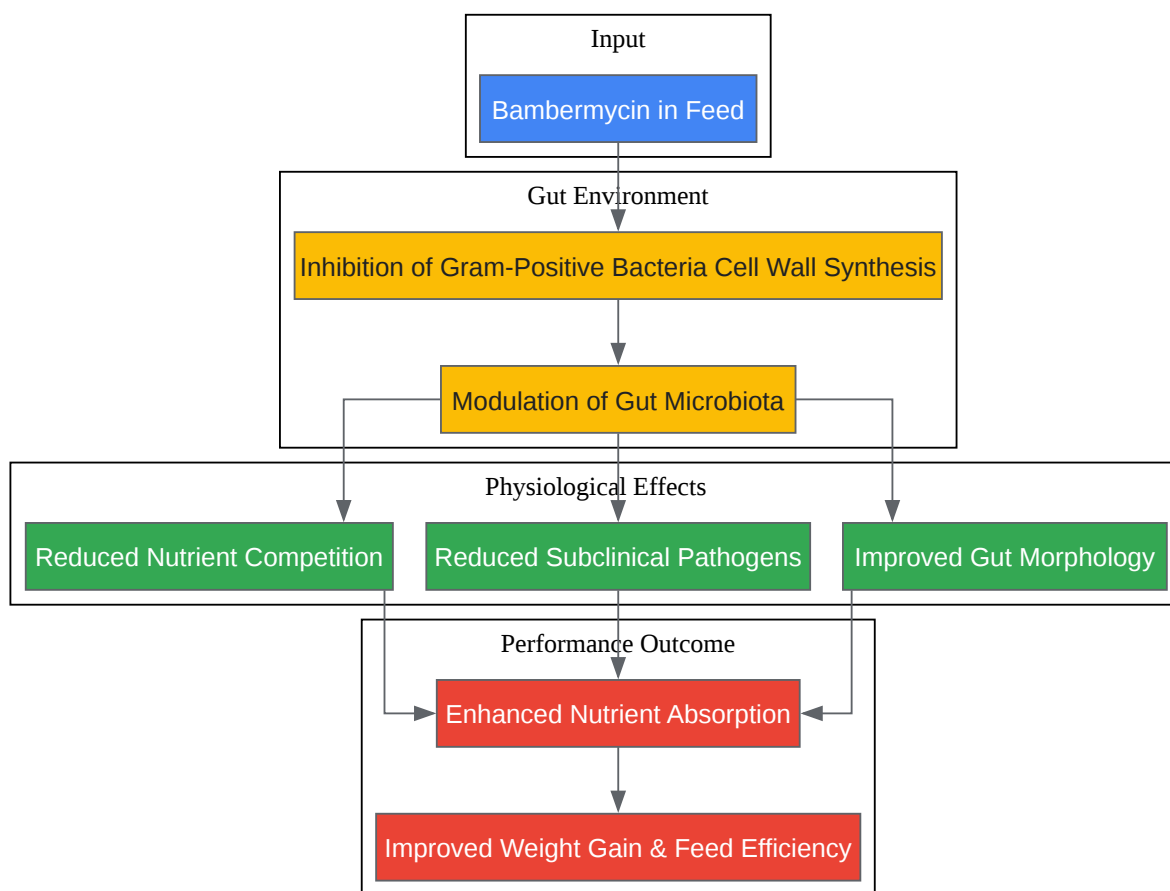
- Animal Model:

- Use day-old broiler chicks of a commercial strain (e.g., Ross 308, Cobb 500).
- Ensure chicks are sourced from the same hatchery to minimize initial variation.
- Randomly allocate chicks to pens upon arrival.
- Experimental Design:
 - Use a completely randomized design.
 - Include a minimum of four treatment groups:
 - T1: Control (basal diet, no **Bambermycin**)
 - T2: Basal diet + 1 g/ton **Bambermycin**
 - T3: Basal diet + 2 g/ton **Bambermycin**
 - T4: Basal diet + 4 g/ton **Bambermycin** (to test a higher dose)
 - Each treatment should have at least 8-10 replicate pens, with 20-30 birds per pen to ensure statistical power.
- Housing and Management:
 - House birds in floor pens with fresh litter (e.g., wood shavings).
 - Provide ad libitum access to feed and water.
 - Maintain standard brooding and growing temperatures and lighting programs.
- Diet Formulation:
 - Formulate a basal corn-soybean meal diet to meet or exceed the nutritional requirements for starter (days 1-21) and grower (days 22-42) phases.
 - Incorporate **Bambermycin** into the respective treatment diets through a premix to ensure uniform distribution.

- Data Collection:
 - Performance:
 - Record body weight by pen at the start of the trial (day 1) and at the end of each feeding phase (e.g., day 21 and day 42).
 - Record feed intake per pen for each phase.
 - Calculate average daily gain (ADG), average daily feed intake (ADFI), and feed conversion ratio (FCR) for each phase and the overall period. Adjust FCR for mortality.
 - Carcass Analysis (optional):
 - At the end of the trial, select a subset of birds from each pen for processing.
 - Measure dressing percentage, and the yield of breast, thigh, and drumstick.
 - Gut Morphology (optional):
 - Collect intestinal samples (duodenum, jejunum, ileum) from a subset of birds.
 - Measure villus height and crypt depth to assess intestinal health.
- Statistical Analysis:
 - Analyze the data using Analysis of Variance (ANOVA).
 - When the overall F-test is significant, use a post-hoc test (e.g., Tukey's HSD) to compare treatment means.
 - The pen should be considered the experimental unit.

Visualizations





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References

- 1. journals.asm.org [journals.asm.org]
- 2. Antimicrobial Growth Promoters Used in Animal Feed: Effects of Less Well Known Antibiotics on Gram-Positive Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Bambermycins (BAM) - Medicating Ingredient Brochure - inspection.canada.ca [inspection.canada.ca]
- 4. dailymed.nlm.nih.gov [dailymed.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Modulation of chicken gut microbiota for enhanced productivity and health: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. additivesfeed.com [additivesfeed.com]
- 9. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 10. scribd.com [scribd.com]
- 11. Effects of different antibiotics on performance, processing characteristics, and parts yield of broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Impact of Feed Supplementation with Antimicrobial Agents on Growth Performance of Broiler Chickens, Clostridium perfringens and Enterococcus Counts, and Antibiotic Resistance Phenotypes and Distribution of Antimicrobial Resistance Determinants in Escherichia coli Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Effect of antibiotic growth promoters (AGPs) on feed conversion ratio (FCR) of broiler chickens: A meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Effect of bambermycins on quantity, prevalence, duration, and antimicrobial resistance of Salmonella typhimurium in experimentally infected broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
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